

Safety data sheet and handling precautions for 2-Methylindoline-d3

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Compound of Interest

Compound Name: 2-Methylindoline-d3

Cat. No.: B13446824

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Technical Guide: Safety and Handling of 2-Methylindoline-d3

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety data and handling precautions for **2-Methylindoline-d3** (CAS No. 1246815-31-5). The safety information presented is primarily based on the non-deuterated analogue, 2-Methylindoline (CAS No. 6872-06-6), as specific safety data for the deuterated compound is not readily available. The toxicological properties of the deuterated compound are expected to be nearly identical to the non-deuterated form.

Chemical and Physical Properties

2-Methylindoline-d3 is a stable isotope-labeled version of 2-Methylindoline.^[1] The primary difference is the presence of three deuterium atoms on the methyl group, which increases the molecular weight.^[1]

Property	Value	Source(s)
Chemical Name	2-(trideuteriomethyl)-2,3-dihydro-1H-indole	[1]
Synonyms	2,3-Dihydro-2-methyl-1H-indole-d3, NSC 65598-d3, alpha-Methyldihydroindole-d3	[1]
Molecular Formula	C ₉ H ₈ D ₃ N	[1]
Molecular Weight	136.21 g/mol	
Appearance	Dark yellow to colorless liquid	
Physical State	Liquid	
Boiling Point	227 - 229 °C / 440.6 - 444.2 °F	
Melting Point	-51 °C / -59.8 °F	
Flash Point	93 °C / 200.1 °F	
Density	1.023 g/mL at 25 °C	
Refractive Index	n _{20/D} 1.569	
Water Solubility	Negligible	
Storage Conditions	Keep in a dry, cool, and well-ventilated place. Keep container tightly closed.	

Hazard Identification and GHS Classification

2-Methylindoline is classified as a hazardous substance. The primary hazards are summarized below.

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation
Specific target organ toxicity, single exposure	Category 3	H335: May cause respiratory irritation
Hazardous to the Aquatic Environment, Acute	Category 1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	Category 2	H412: Harmful to aquatic life with long lasting effects

(Data based on GHS classifications for 2-Methylindoline)

Signal Word:Danger

Handling Precautions and Personal Protective Equipment (PPE)

Adherence to proper handling procedures is crucial to minimize risk.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or glasses with side shields that conform to EN166 or equivalent standards.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- Skin and Body Protection: Wear a lab coat and appropriate protective clothing to prevent skin exposure.
- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection may not be required. For large-scale use or in emergencies, use a respirator with an appropriate filter (e.g., type ABEK (EN14387)).

General Hygiene Measures

- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in the laboratory.
- Remove contaminated clothing and wash it before reuse.
- Avoid contact with skin, eyes, and clothing.
- Do not breathe mist, vapors, or spray.

First Aid Measures

Exposure Route	First Aid Procedure
Ingestion	IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth with water.
Inhalation	IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.
Skin Contact	IF ON SKIN: Wash with plenty of soap and water. Remove all contaminated clothes and shoes. If skin irritation occurs, get medical advice/attention.
Eye Contact	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical attention.

Note to Physician: Treat symptomatically.

Experimental Protocols: Safe Handling Workflow

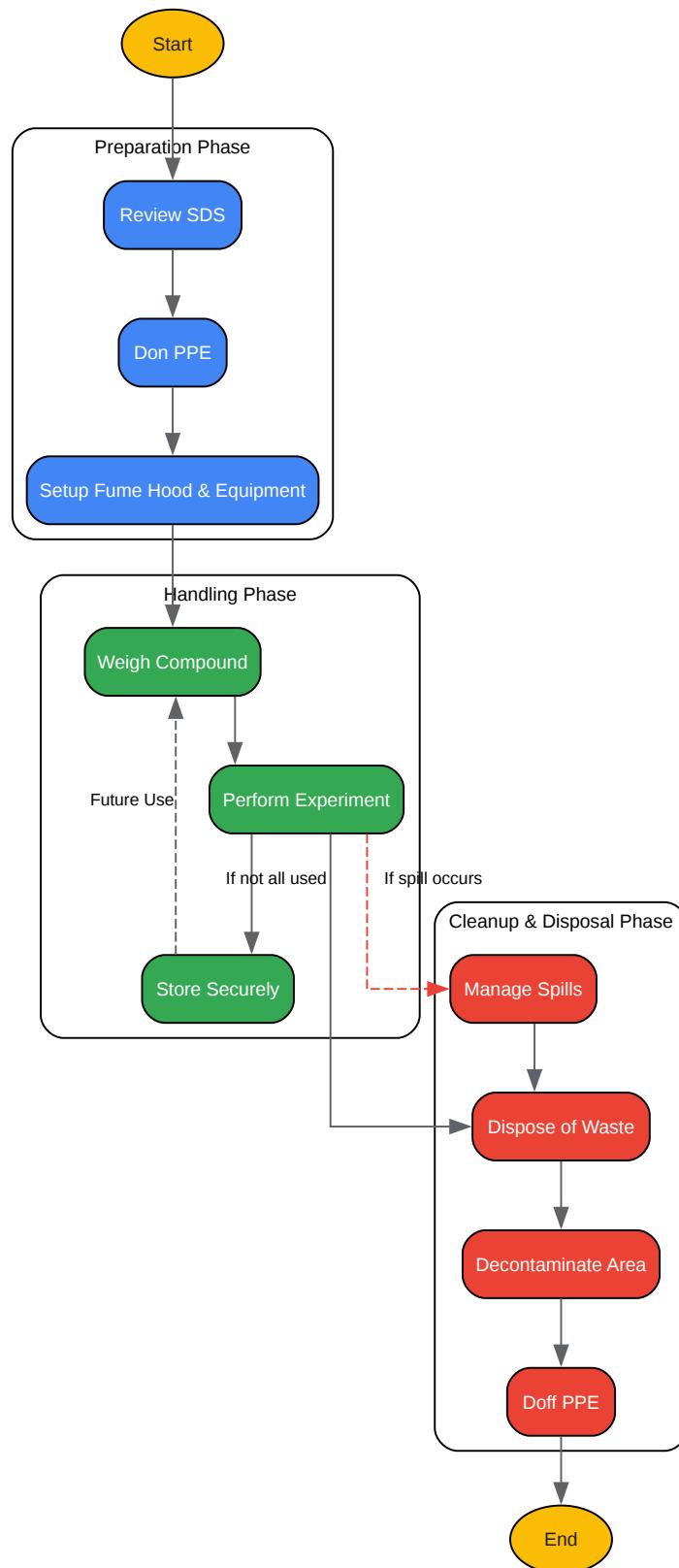
The following protocol outlines a general workflow for handling **2-Methylindoline-d3** in a laboratory setting.

- Preparation and Pre-use Checklist:
 - Verify the identity and purity of **2-Methylindoline-d3**.
 - Read and understand the Safety Data Sheet (SDS) for the non-deuterated analogue.
 - Ensure the chemical fume hood is functioning correctly.
 - Assemble all necessary PPE (gloves, safety glasses, lab coat).
 - Prepare all necessary equipment and reagents for the experiment.

- Have appropriate waste containers ready.
- Handling and Use:
 - Conduct all manipulations of the compound within a certified chemical fume hood.
 - Use a properly calibrated balance for weighing the liquid.
 - Use appropriate glassware and equipment to avoid spills.
 - Keep the container tightly closed when not in use.
- Storage:
 - Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents and strong acids.
 - The container should be kept tightly sealed.
- Spill and Waste Disposal:
 - In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite, sand, or earth) and place it in a suitable container for disposal.
 - Prevent the product from entering drains.
 - Dispose of waste in accordance with local, state, and federal regulations. Do not release it into the environment.
- Post-use:
 - Decontaminate all work surfaces and equipment.
 - Remove PPE carefully to avoid skin contamination.
 - Wash hands thoroughly.

Visualized Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **2-Methylindoline-d3** in a research environment.



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Caption: Logical workflow for handling **2-Methylindoline-d3**.

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References

- 1. 2-Methylindoline-d3 | TRC-M313492-100MG | LGC Standards [lgcstandards.com]
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